

# Application Notes and Protocols: 4-Amino-3,5-dimethylphenol in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Amino-3,5-dimethylphenol

Cat. No.: B131400

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## Introduction

**4-Amino-3,5-dimethylphenol**, also known as 4-hydroxy-2,6-xylidine, is a versatile aromatic compound with applications in various fields of organic synthesis.<sup>[1][2]</sup> Its chemical structure, featuring a phenol, a primary amine, and two methyl groups, provides multiple reactive sites for the synthesis of a wide range of derivatives. This document provides detailed application notes and experimental protocols for the use of **4-Amino-3,5-dimethylphenol** as a building block in the synthesis of dyes and as a potential intermediate for pharmaceutical drug development. Its role as a major metabolite of the local anesthetic Lidocaine also makes it a compound of interest in metabolic and toxicological studies.<sup>[3][4][5]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-3,5-dimethylphenol** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	3096-70-6	[1]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[1]
Molecular Weight	137.18 g/mol	[4]
Appearance	Brown solid	[3][6]
Melting Point	163 °C	[3]
Boiling Point	296.5 °C at 760 mmHg	[3]
Solubility	Soluble in organic solvents like methanol.	[1][7]

## Applications in Organic Synthesis

### Intermediate in Dye Synthesis

The presence of an amino group allows **4-Amino-3,5-dimethylphenol** to undergo diazotization followed by coupling reactions to form azo dyes. The hydroxyl and methyl groups on the aromatic ring can influence the color and properties of the resulting dyes.

## Experimental Protocol: Synthesis of a Disperse Azo Dye

This protocol describes a representative synthesis of a disperse azo dye using **4-Amino-3,5-dimethylphenol** as the coupling component. The procedure is adapted from the synthesis of similar azo dyes.

### Step 1: Diazotization of an Aromatic Amine (e.g., Aniline)

- In a 100 mL beaker, dissolve 1.0 g of aniline in 20 mL of 3M hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled solution of 0.75 g of sodium nitrite in 5 mL of water. Maintain the temperature below 5 °C.

- Continue stirring for 15-20 minutes at 0-5 °C to ensure complete diazotization. The resulting diazonium salt solution should be used immediately in the next step.

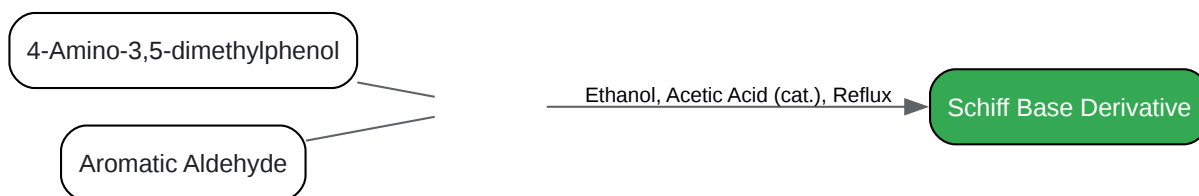
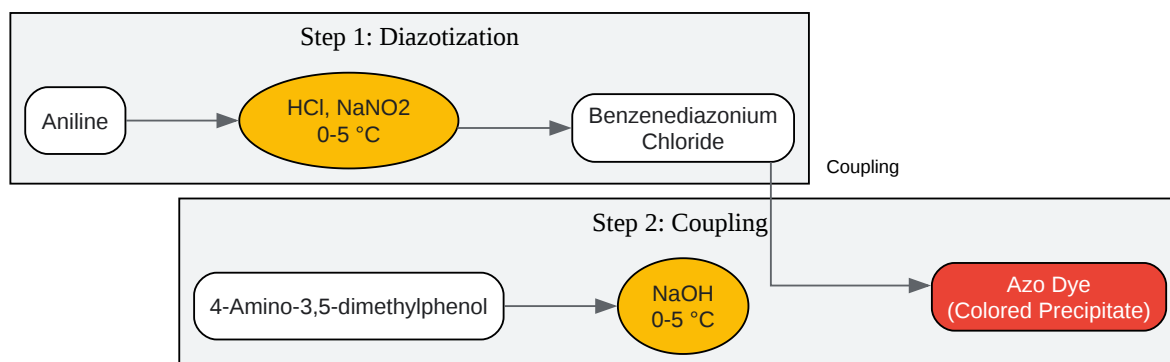
#### Step 2: Coupling Reaction

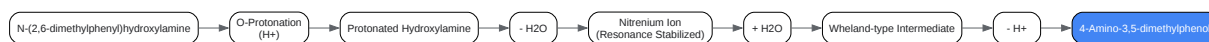
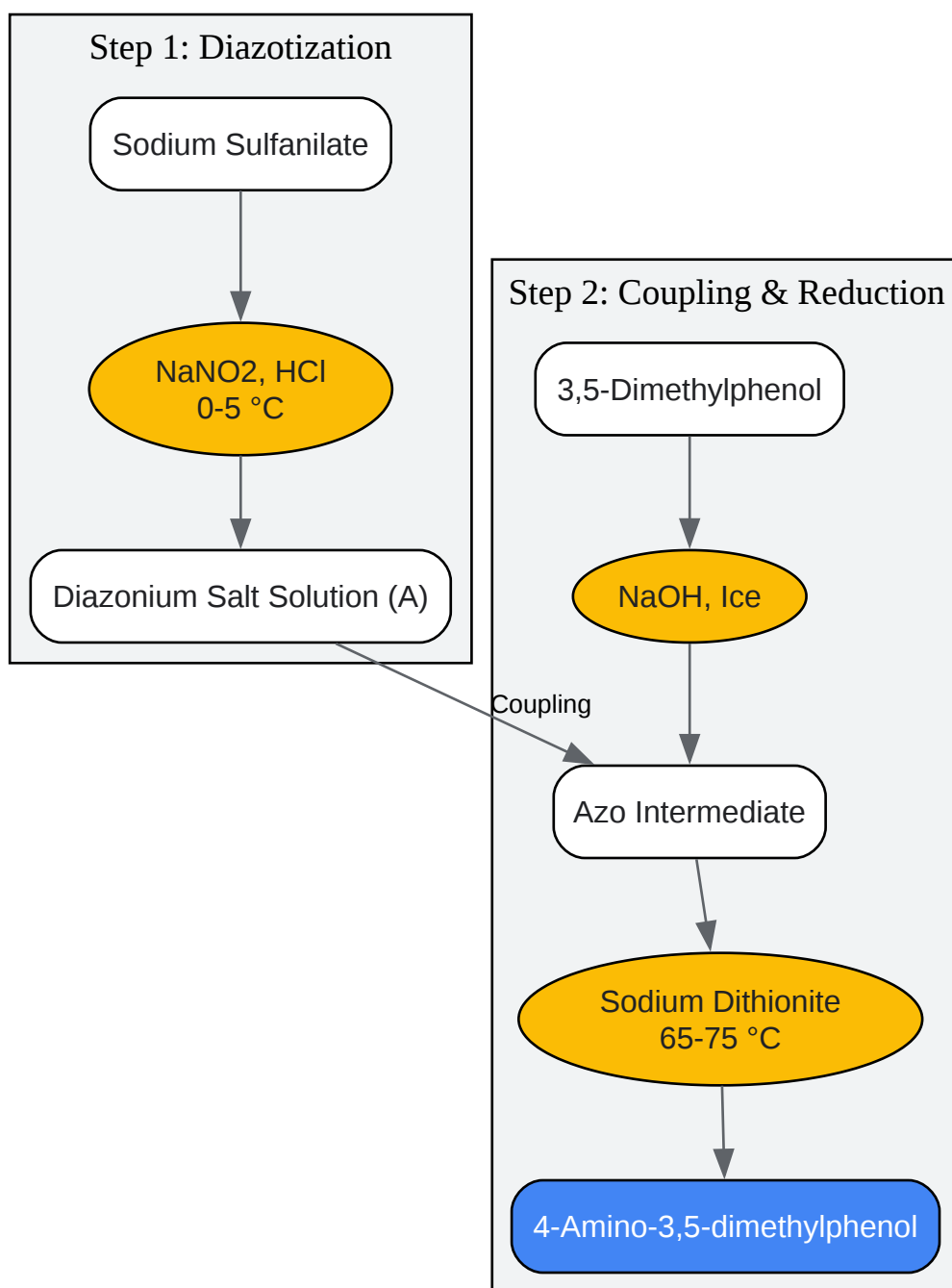
- In a separate 250 mL beaker, dissolve 1.37 g of **4-Amino-3,5-dimethylphenol** in 50 mL of a 10% sodium hydroxide solution.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the alkaline solution of **4-Amino-3,5-dimethylphenol** with vigorous stirring.
- Maintain the temperature at 0-5 °C and continue stirring for 30-60 minutes. A colored precipitate of the azo dye will form.
- Isolate the dye by vacuum filtration, wash thoroughly with cold water until the filtrate is neutral, and dry the product in an oven at 60 °C.

#### Expected Outcome:

The reaction is expected to yield a colored solid. The exact color will depend on the aromatic amine used for diazotization. The yield and spectroscopic data should be determined for characterization.

#### Diagram: Synthesis of a Disperse Azo Dye





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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